

Safeguarding Your Research: A Guide to Handling Urolithin M7

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Compound of Interest

Compound Name: Urolithin M7

Cat. No.: B15595094

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Urolithin M7**, a metabolite of ellagitannins with growing interest in gut microbiota and cardiovascular disease research.[1][2] While a comprehensive Safety Data Sheet (SDS) for **Urolithin M7** is not readily available, its known hazard statements and data from structurally similar urolithins provide a strong basis for safe handling protocols.

Urolithin M7 is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Therefore, strict adherence to personal protective equipment (PPE) protocols and proper handling and disposal plans are critical to minimize exposure and ensure a safe workspace.

Essential Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary when handling **Urolithin M7**. The following table summarizes the required PPE based on its hazard classification and guidance for similar compounds.

Body Part	Personal Protective Equipment	Specifications & Rationale
Hands	Protective gloves	Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact, as Urolithin M7 can cause skin irritation.[3][4]
Eyes	Safety goggles with side-shields	To protect against dust particles and potential splashes, tight-sealing safety goggles are required to prevent serious eye irritation.[3][4]
Body	Laboratory coat	A lab coat or other protective clothing is necessary to prevent contamination of personal clothing.[4]
Respiratory	Suitable respirator	In areas with inadequate ventilation or when dust may be generated, a NIOSH/MSHA-approved respirator should be used to prevent respiratory tract irritation.[3][4]

Operational Plan for Handling Urolithin M7

A systematic approach to handling **Urolithin M7** will minimize the risk of exposure and contamination.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust.[5]

- Ensure that an accessible safety shower and eye wash station are available in the immediate work area.[6]

Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is worn correctly.
- Handling: Avoid all personal contact, including inhalation.[7] Do not eat, drink, or smoke when using this product.[6] Keep containers securely sealed when not in use.[7]
- Storage: Store **Urolithin M7** at $<-15^{\circ}\text{C}$ in a tightly closed container.[3]

Accidental Release Measures:

In the event of a spill, proper containment and cleanup are crucial.

- Evacuate: Evacuate non-essential personnel from the spill area.[4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: For dry spills, use dry clean-up procedures to avoid generating dust.[4] Cover the spill with a plastic sheet to minimize spreading.[4] For liquid spills, absorb with an inert material such as diatomite or universal binders.[4]
- Cleanup: Wear full PPE during the entire clean-up process.[4] Collect spilled material in a properly labeled, sealed container for disposal.[4]
- Decontamination: Decontaminate the spill area and any affected equipment.[4]

Disposal Plan:

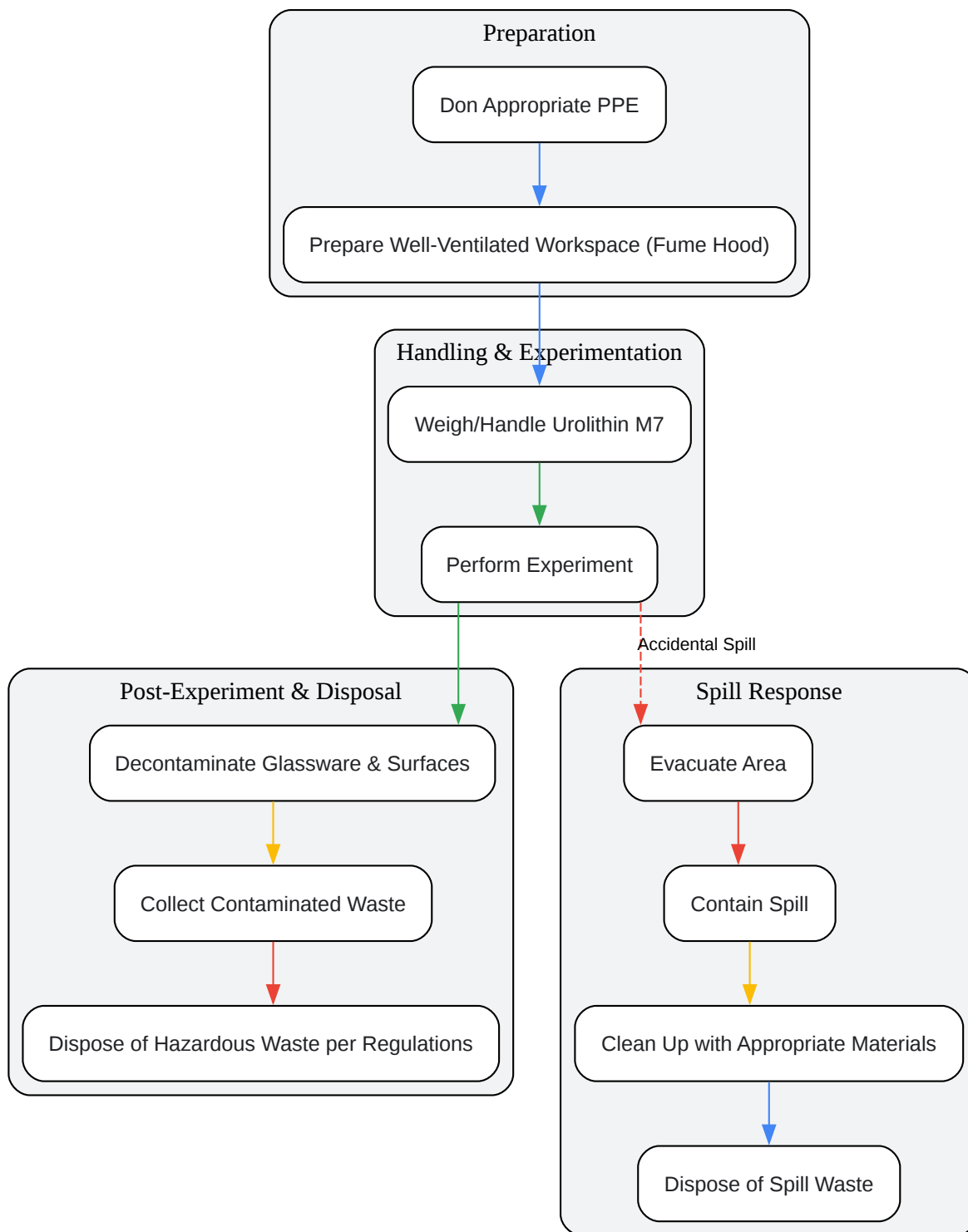
All waste materials contaminated with **Urolithin M7** must be treated as hazardous waste.

- Waste Collection: Collect all waste, including empty containers, disposable PPE, and cleaning materials, in a properly labeled, sealed container.[4]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[6] Do not allow the product to enter drains or waterways.[8]

First Aid Measures

- If on skin: Wash with plenty of soap and water.[6]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- If swallowed: Rinse mouth.[6]

In all cases of exposure, seek medical attention.



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Caption: Workflow for the safe handling of **Urolithin M7**.

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